

# 2,3-Dibromopropionamide as a reagent in bromination reactions

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## Compound of Interest

Compound Name: 2,3-Dibromopropionamide

Cat. No.: B076969

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## 2,3-Dibromopropionamide: A Reagent Profile

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2,3-Dibromopropionamide** is a chemical compound with the molecular formula  $C_3H_5Br_2NO$ . It is a derivative of propionamide with two bromine atoms substituted at the 2 and 3 positions. This document provides an overview of its properties and known applications in organic synthesis.

### Chemical and Physical Properties

**2,3-Dibromopropionamide** is a solid at room temperature and is used as an important raw material and intermediate in organic synthesis, particularly in the creation of pharmaceuticals, agrochemicals, and dyestuffs.<sup>[1]</sup> Key physical and chemical data are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	230.89 g/mol	[2]
Melting Point	132-133 °C	
Boiling Point (Predicted)	315.6 ± 32.0 °C	
Density	2.186 g/cm <sup>3</sup>	
Solubility	DMSO, Methanol (Slightly), Water	
Appearance	Off-White Solid	[1]

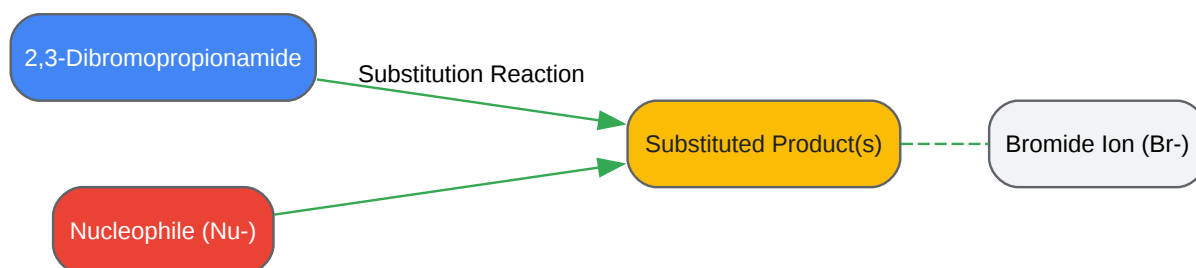
## Applications in Organic Synthesis

Current literature and chemical databases primarily identify **2,3-dibromopropionamide** as a building block or intermediate in multi-step synthetic pathways. Its reactivity is centered around the two carbon-bromine bonds, making it a precursor for the synthesis of various organic molecules.

While the name might suggest a role as a brominating agent, extensive searches of chemical literature and databases have not yielded any standard protocols or application notes where **2,3-dibromopropionamide** itself is used as a reagent to directly brominate other substrates. Its primary utility lies in its role as a difunctionalized three-carbon synthon.

## Potential Reactivity (Theoretical)

Based on its structure, the reactivity of **2,3-dibromopropionamide** would be dictated by the two bromine atoms, which are susceptible to nucleophilic substitution, and the amide functional group. A hypothetical reaction workflow can be envisioned where it reacts with nucleophiles.



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Caption: Theoretical reaction pathway of **2,3-dibromopropionamide** with a nucleophile.

In such a scenario, one or both bromine atoms could be displaced by a nucleophile, leading to the formation of a new carbon-nucleophile bond. The specific outcome would depend on the reaction conditions and the nature of the nucleophile.

## Conclusion

**2,3-Dibromopropionamide** is a valuable intermediate in organic synthesis. However, based on currently available scientific literature, it is not typically employed as a reagent for bromination reactions. Researchers interested in this compound should consider its potential as a building block for introducing a three-carbon amide fragment into a larger molecule, rather than as a source of electrophilic bromine. Further research may uncover novel applications for this compound, but at present, its role as a brominating agent is not established.

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## References

- 1. 2,3-DIBROMOPROPIONAMIDE CAS#: 15102-42-8 [m.chemicalbook.com]
- 2. 2,3-Dibromopropionamide | C<sub>3</sub>H<sub>5</sub>Br<sub>2</sub>NO | CID 85798 - PubChem [pubchem.ncbi.nlm.nih.gov]
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